Technical Support Center: 2,4-Diamino-6-hydroxypyrimidine-15N3 Stability & Handling Guide

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Compound of Interest	
Compound Name:	*2,4-Diamino-6-hydroxypyrimidine-15N3*
CAS No.:	*1638736-04-5*
Cat. No.:	*B114504*

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Product Identity: **2,4-Diamino-6-hydroxypyrimidine-15N3** (DAHP-15N3) Application: Stable Isotope Internal Standard (GTP Cyclohydrolase I Inhibitor) Chemical Class: Aminopyrimidine / Pterin Precursor Analog[1]

Core Stability & Storage Directive

Q: What is the "Golden Rule" for storing DAHP-15N3 to prevent degradation? A:Desiccation, Darkness, and Deep Freeze. DAHP-15N3 is chemically robust but physically sensitive.[1] The primary stability risks are photodegradation (due to the conjugated pyrimidine ring) and hygroscopicity-induced precipitation (rather than immediate hydrolysis).[1]

- Solid State: Store at -20°C in a desiccator. The vial must be amber or wrapped in foil.
- Solution State: Stable for 6 months at -80°C in anhydrous DMSO. Aqueous solutions are less stable; prepare fresh or store at -80°C for <1 month.[1]

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Critical Warning: Never store DMSO stock solutions in a refrigerator (+4°C). DMSO freezes at ~19°C. Repeated freeze-thaw cycles in a humid fridge environment will drive moisture into the DMSO, causing the hydrophobic DAHP-15N3 to precipitate irreversibly.[1]

Solubility & Reconstitution Guide

Q: My compound isn't dissolving in DMSO, or it precipitated after freezing. Why? A: This is likely due to DMSO Hygroscopicity.[1] DAHP has a rigid crystal lattice (high melting point >280°C). It dissolves in anhydrous DMSO (~16 mg/mL) but is poorly soluble in water (~10 mg/mL).[2] If your DMSO has absorbed atmospheric water, solubility drops exponentially.

Solubility Decision Matrix

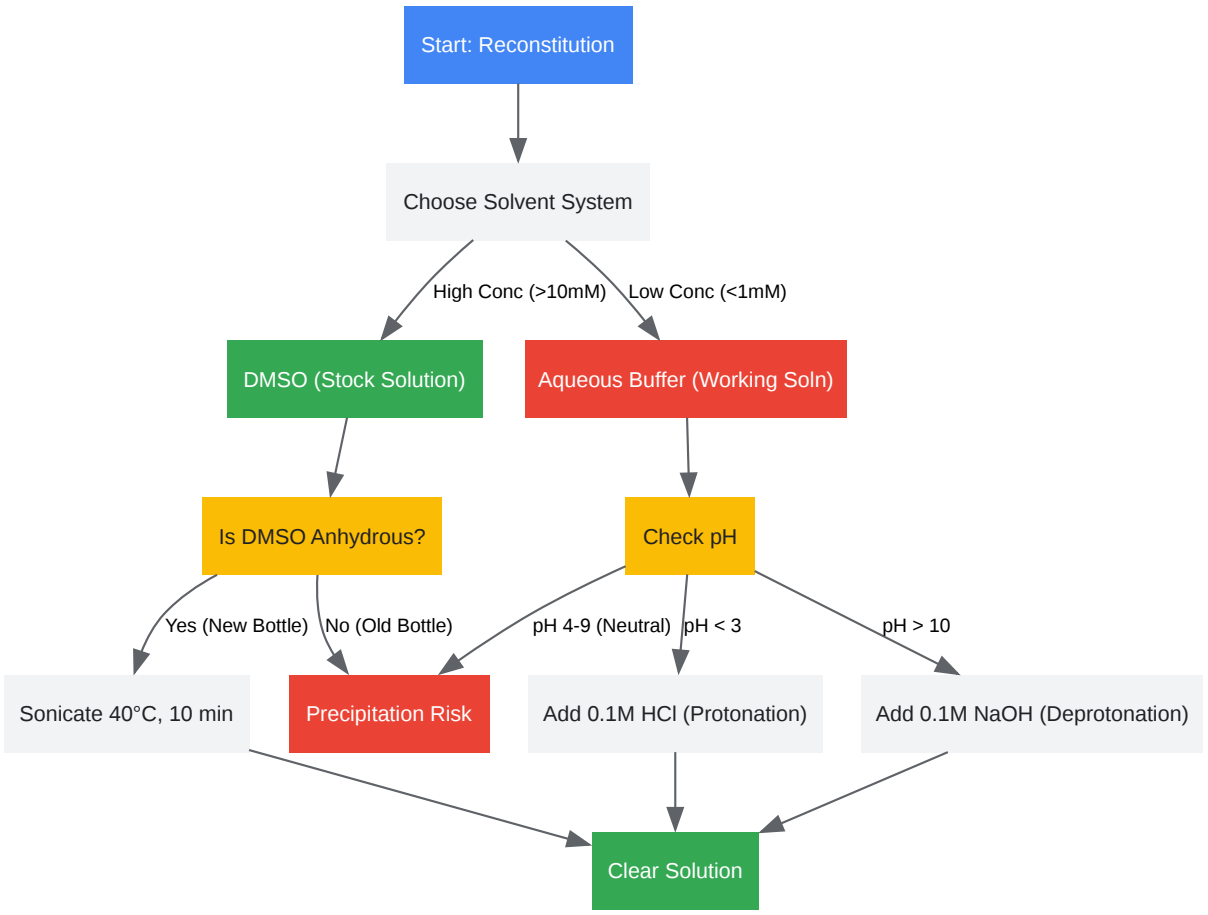

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Figure 1: Decision tree for optimal solvent selection.[1] Note that neutral pH offers the lowest solubility due to the compound's zwitterionic character.[1]

Quantitative Solubility Data:

Solvent System	Max Solubility	Stability	Notes
Anhydrous DMSO	~100 mM (16 mg/mL)	High	Recommended Stock. Use ultrasonic bath if needed.[1][2]
0.1 M HCl	~50 mM	Moderate	Protonation of amino groups ( ) aids solubility.
0.1 M NaOH	~50 mM	Moderate	Deprotonation of hydroxyl/amide ( ) aids solubility.
PBS (pH 7.4)	< 5 mM	Low	Poor solubility near neutral pH. Risk of crashing out.
Methanol	< 1 mM	High	Poor solubility. Not recommended for stock.

Experimental Stability & Degradation Mechanisms

Q: I see extra peaks in my LC-MS chromatogram. Is my standard degrading? A: Potential degradation pathways include Photo-Oxidation and Deamination.[1]

Mechanism 1: Photochemical Instability

Pyrimidines are strong UV absorbers.[1] Prolonged exposure to ambient light (especially in dilute solution) can lead to:

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- Photohydration: Addition of water across the C5-C6 double bond.[1]
- Photo-oxidation: Formation of endoperoxides.[1]
- Symptom: Loss of parent signal (M+H) and appearance of +16 Da (oxidation) or +18 Da (hydration) peaks.[1]
- Prevention: Wrap all tubes in aluminum foil. Perform incubations in the dark.

Mechanism 2: Hydrolytic Deamination (Slow)

Under extreme pH (strong acid/base) or high temperatures (>60°C), the exocyclic amino groups can hydrolyze to hydroxyls.[1]

- Reaction: 2,4-Diamino-6-hydroxypyrimidine

  2-Amino-4,6-dihydroxypyrimidine.[1]
- Mass Shift: +1 Da (Exchange of -NH2 [16 Da] for -OH [17 Da]).[1] Note: In 15N labeled compounds, if the label is on the amino nitrogen, you will lose the label, resulting in a mass shift of -14 Da (loss of 15NH2) + 17 Da (gain of OH) = +3 Da net shift relative to unlabeled, or -15 Da relative to labeled parent.[1]

Troubleshooting & Diagnostics (FAQ)

Q: My MS signal for DAHP-15N3 is lower than expected. Is it adsorption? A: Yes, aminopyrimidines are "sticky."[1]

- The Issue: The basic amino groups interact with silanol groups on glass surfaces and plasticizers in non-certified plasticware.[1]
- The Fix:
  - Use Silanized Glass vials or Low-Bind Polypropylene tubes.
  - Add 0.1% Formic Acid to your working solution. This keeps the amino groups protonated and soluble, reducing surface adsorption.

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Q: Can I use this standard for quantitation if my samples are in neutral buffer? A: Proceed with caution. At pH 7, DAHP is near its minimum solubility. If you spike a high concentration stock (in DMSO) into a neutral buffer (like cell media), you may induce micro-precipitation.

- Diagnostic: The solution looks clear, but signal is variable/low.
- Solution: Ensure the final concentration in the well is <100 µM. If higher concentrations are needed, verify solubility by centrifugation (spin at 10,000 x g; if a pellet forms, you have precipitation).

Troubleshooting Workflow

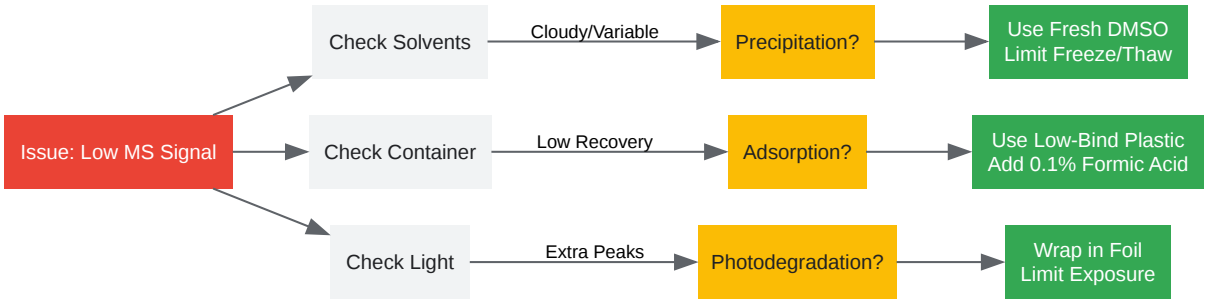

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Figure 2: Troubleshooting logic for signal loss or impurity peaks.

References

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Sources

- 1. Cas 56-06-4,2,4-Diamino-6-hydroxypyrimidine | lookchem [lookchem.com]
- 2. medchemexpress.com [medchemexpress.com]

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